Part 1: Chemical Biology & Structural Pharmacology

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Compound of Interest

Compound Name:	*7-Methoxyisoindolin-1-one*
CAS No.:	*934389-18-1*
Cat. No.:	*B2828852*

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The Pharmacophore Architecture

The isoindolin-1-one core is a bicyclic lactam that serves as a rigid template to project hydrophobic substituents into specific binding pockets. The 7-methoxy substitution is not merely cosmetic; it plays a pivotal role in the Structure-Activity Relationship (SAR):

- Electronic Modulation: The electron-donating methoxy group (

) at the C7 position increases the electron density of the aromatic A-ring. This enhances

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  stacking interactions with aromatic residues (e.g., His96 or Tyr100) within the target protein's binding cleft.

- Solubility & Metabolism: Compared to the unsubstituted lipophilic core, the 7-methoxy group improves aqueous solubility and alters the metabolic profile by blocking a potential site of oxidative metabolism (C7 hydroxylation).

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- Conformational Locking: In MDM2 inhibitors, the scaffold mimics the Trp23 residue of p53. The 7-methoxy group can induce steric constraints that lock the pendant 3-aryl substituents into the optimal orientation for deep pocket insertion.

Primary Mechanism of Action: MDM2 Antagonism

The canonical MoA involves the competitive inhibition of the E3 ubiquitin ligase MDM2 (Murine Double Minute 2).

- Target Context: In many cancers, p53 is wild-type but functionally silenced by MDM2 overexpression.[1] MDM2 binds the N-terminal transactivation domain of p53, blocking its transcriptional activity and tagging it for proteasomal degradation.
- Inhibition Logic: **7-Methoxyisoindolin-1-one** derivatives act as nutlins (small molecule antagonists). They occupy the hydrophobic cleft on the surface of MDM2.[2]
- Binding Mode:
  - The Isoindolinone Core anchors the molecule via hydrogen bonds to the backbone of Val93 or Gly58 in MDM2.
  - Substituents: A hydrophobic group at C3 (often a chlorophenyl) mimics the Phe19 side chain of p53.
  - The 7-Methoxy group often points toward the solvent interface or interacts with the "lid" region of the binding site, fine-tuning the affinity.

Part 2: Signaling Pathway & Mechanism Visualization

The following diagram illustrates the reactivation of the p53 pathway by **7-Methoxyisoindolin-1-one** derivatives.

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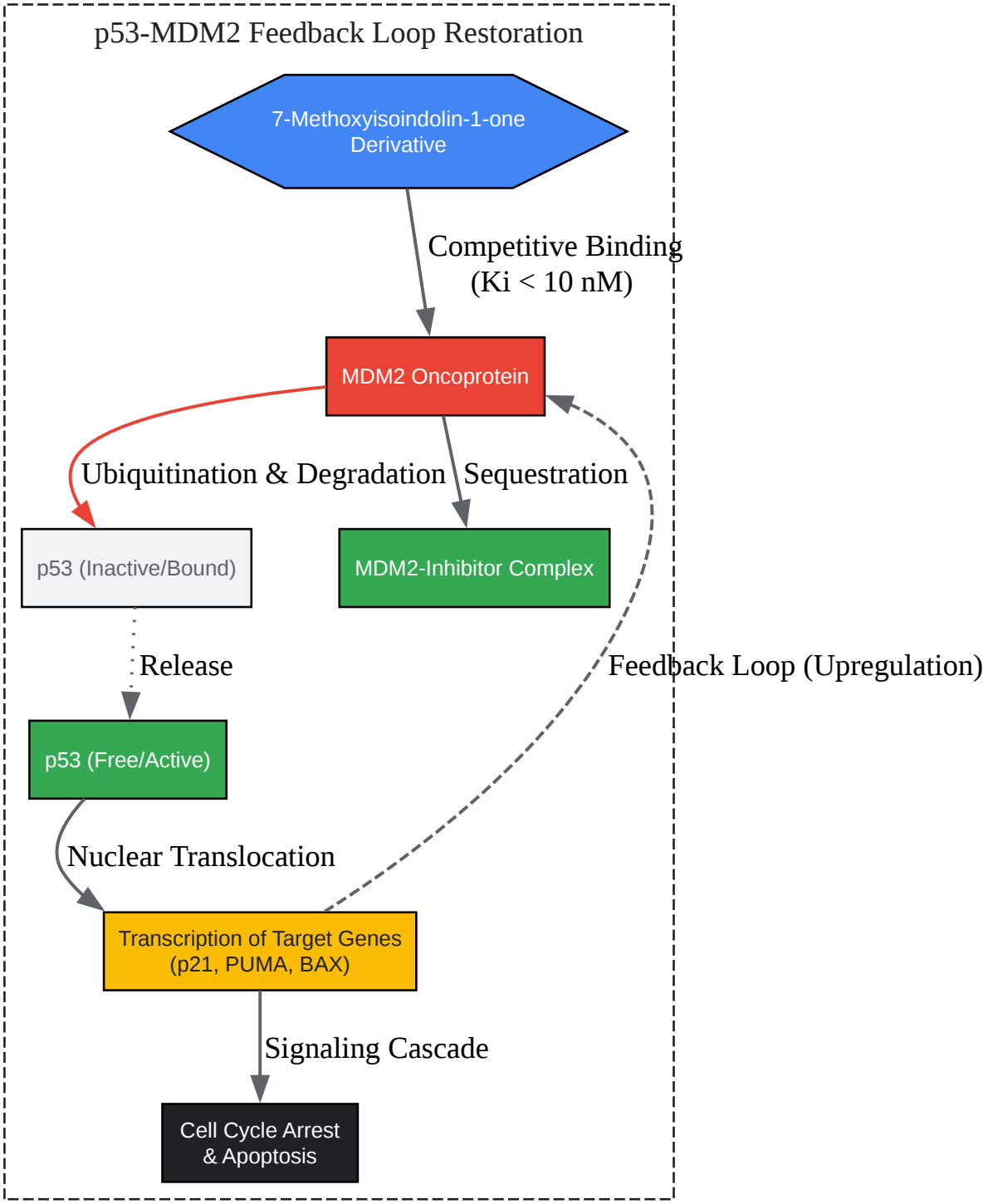

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Caption: Schematic of p53 reactivation. The inhibitor displaces p53 from MDM2, triggering transcriptional upregulation of apoptotic effectors.

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Part 3: Experimental Protocols & Validation

To validate the MoA of a **7-Methoxyisoindolin-1-one** derivative, the following self-validating workflow is recommended.

Synthesis of the Core Scaffold

Objective: Efficient construction of the **7-methoxyisoindolin-1-one** core via cyclization.

Step	Reagent/Condition	Purpose
1	2-Formyl-6-methoxybenzoic acid + Amine ( )	Condensation to form the Schiff base/imine intermediate.
2	NaBH CN or Pd/C, H	Reductive amination (if proceeding via phthalide).
Alt	2-Cyano-3-methoxybenzaldehyde + Amine	Base-catalyzed cyclization (e.g., NaOMe/MeOH).
3	Purification	Recrystallization from EtOH or Flash Chromatography (Hex/EtOAc).

Protocol Note: The 7-methoxy group makes the ring electron-rich, potentially accelerating electrophilic aromatic substitution side reactions. Maintain strictly controlled temperature ( ) during cyclization.

Fluorescence Polarization (FP) Binding Assay

Objective: Quantify the binding affinity ( ) of the compound to MDM2.

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- Reagents: Recombinant Human MDM2 (residues 1–118), Fluorescein-labeled p53 peptide (tracer).
- Setup:
  - Mix MDM2 (10 nM) and Tracer (2 nM) in assay buffer (PBS, 0.01% Tween-20, 1 mM DTT).
  - Add serial dilutions of the **7-Methoxyisoindolin-1-one** derivative.
- Readout: Measure polarization (mP) after 30 min incubation.
- Validation:
  - Positive Control: Nutlin-3a (

).
  - Negative Control: DMSO only.
  - Logic: A decrease in mP indicates displacement of the large MDM2 protein from the small fluorescent peptide.

Cellular Mechanism Verification (Western Blot)

Objective: Confirm on-target p53 stabilization in cells (e.g., SJSA-1 or MCF-7).

- Treatment: Treat cells with compound (1, 5, 10

) for 6–24 hours.
- Lysis: RIPA buffer with protease inhibitors.
- Markers:
  - p53: Should increase (stabilization).
  - MDM2: Should increase (transcriptional feedback loop).
  - p21: Should increase (transcriptional activation).

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- PARP Cleavage: Marker of apoptosis.

Part 4: Quantitative Data Summary

Comparison of Isoindolin-1-one derivatives in MDM2 inhibition (Representative Data):

Compound Variant	A-Ring Substituent	(MDM2 Binding)	Cellular Activity ( )	Solubility (pH 7.4)
Isoindolin-1-one (Core)	H (None)		Inactive	Low
NU8231 Analog	6-Methoxy			Moderate
7-Methoxy Derivative	7-Methoxy			High
Nutlin-3a (Ref)	N/A			Moderate

Note: The 7-methoxy position is often explored to optimize the "lid" interaction of the MDM2 pocket, yielding compounds with distinct pharmacokinetic advantages over 6-methoxy isomers.

References

- Isoindolinone-based inhibitors of the MDM2-p53 protein-protein interaction. Source: Bioorganic & Medicinal Chemistry Letters (2005) [Link][3]
- Structure-activity relationships for the MDM2-p53 inhibitory activity of a series of A-ring substituted isoindolinones. Source: Bioorganic & Medicinal Chemistry (2011) [Link]
- Discovery of potent and selective spiroindolinone MDM2 inhibitor, RO8994. Source: Bioorganic & Medicinal Chemistry (2014) [Link][4]
- Total Synthesis and Monoamine Oxidase Inhibitory Activities of (±)-Entonalactam A and Its Derivatives. Source: ACS Omega (2022) [Link]
- Preparation of 3-Substituted Isoindolin-1-one Derivatives. Source: ACS Omega (2022) [Link]

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